

Essential Safety and Operational Protocols for Handling DA-JC4

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Compound of Interest

Compound Name: DA-JC4

Cat. No.: B15577575

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, particularly when handling novel compounds like **DA-JC4**, a dual GLP-1/GIP receptor agonist used in neurological disease and insulin signaling research. As the toxicological properties of many research-grade peptides are not fully investigated, it is crucial to treat **DA-JC4** as a substance of unknown toxicity and adhere to stringent safety protocols. This guide provides essential, immediate safety and logistical information for the handling and disposal of **DA-JC4**.

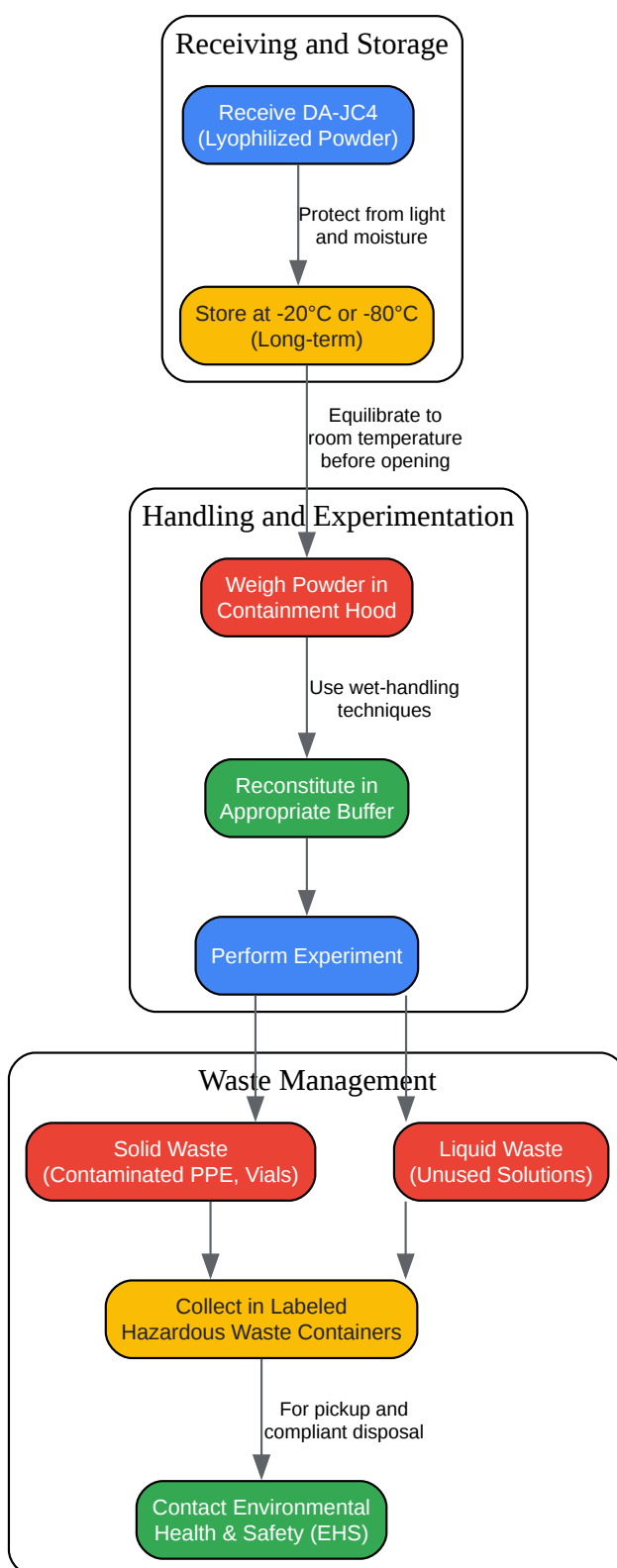
Personal Protective Equipment (PPE)

A comprehensive Personal Protective Equipment (PPE) strategy is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for various procedures involving **DA-JC4**, based on general guidelines for handling potent or uncharacterized research compounds.^{[1][2]}

Procedure	Required Personal Protective Equipment
General Laboratory Work	- Nitrile gloves (double-gloving recommended) [1]- Safety glasses with side shields[1]- Fully-buttoned laboratory coat[2]
Weighing of Powder	- Double nitrile gloves[1]- Chemical splash goggles[1]- Face shield[1]- Disposable gown with tight-fitting cuffs[1]- NIOSH-approved respirator (e.g., N95 for powders)[1]
Preparation of Solutions	- Double nitrile gloves[1]- Chemical splash goggles[1]- Face shield[1]- Chemical-resistant apron over a lab coat[3]
Waste Disposal	- Chemical-resistant gloves (e.g., nitrile)[4]- Chemical splash goggles[1]- Laboratory coat[1]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **DA-JC4** from the moment it arrives in the laboratory to its final disposal is critical for safety and research integrity. The following workflow diagram illustrates the key stages and decision points.



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